

# Preparing SK-216 stock solution for in vitro assays

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## Compound of Interest

Compound Name: SK-216

Cat. No.: B10788244

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## Application Notes and Protocols for SK-216 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **SK-216**, a potent and selective inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1), for in vitro assays.

### Introduction

**SK-216** is a small molecule inhibitor of PAI-1, a key regulator of the fibrinolytic system.[1] By inhibiting PAI-1, **SK-216** can modulate a variety of cellular processes, including cell migration and angiogenesis, making it a valuable tool for research in oncology, fibrosis, and cardiovascular diseases.[2] In in vitro studies, **SK-216** has been shown to inhibit VEGF-induced migration and tube formation in Human Umbilical Vein Endothelial Cells (HUVECs).[2]

### Quantitative Data Summary

The following table summarizes the key quantitative data for **SK-216**.

Property	Value	Source
Molecular Weight	533.52 g/mol	[1]
Solubility in Water	2.67 mg/mL (5 mM) with gentle warming	
Solubility in DMSO	10 mM	[1]
In Vitro IC <sub>50</sub>	44 µM for PAI-1 inhibition	[1]
Effective In Vitro Concentration	25 µM and 50 µM have been shown to inhibit PAI-1 expression and cell invasion.	[3]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM SK-216 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SK-216** in Dimethyl Sulfoxide (DMSO).

Materials:

- **SK-216** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

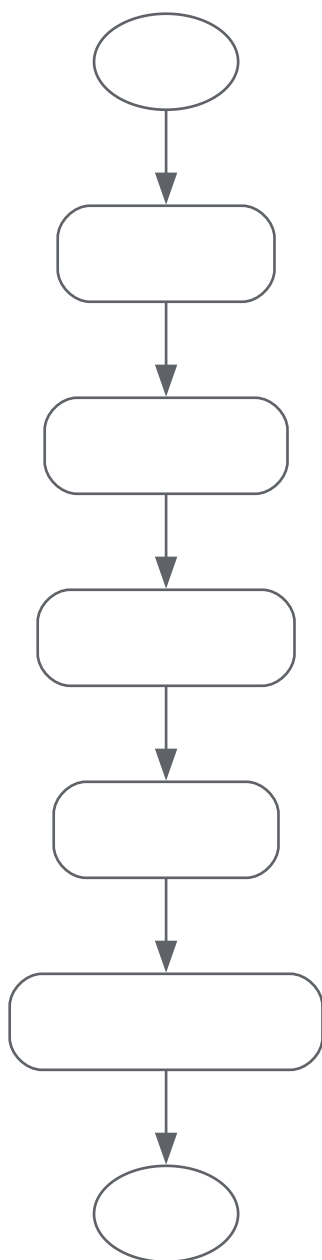
Procedure:

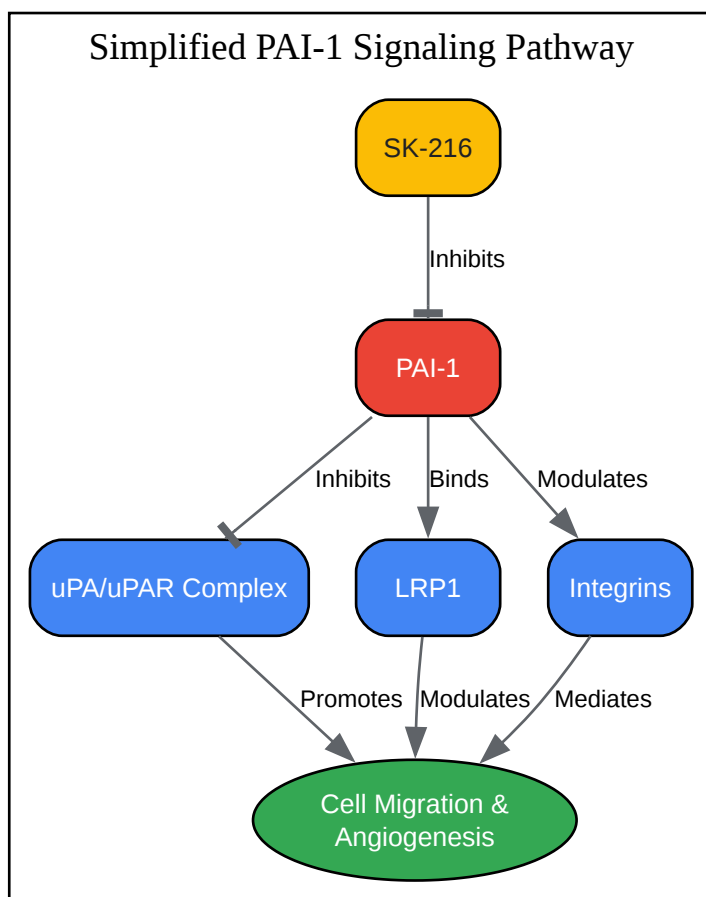
- Calculate the required mass of **SK-216**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 533.52 \text{ g/mol} \times 1000 \text{ mg/g} = 5.3352 \text{ mg}$
- Weigh **SK-216**:
  - Carefully weigh out approximately 5.34 mg of **SK-216** powder and place it in a microcentrifuge tube.
- Add DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SK-216** powder.
- Dissolve the compound:
  - Vortex the tube thoroughly until the **SK-216** is completely dissolved. Gentle warming may be applied if necessary to aid dissolution.
- Storage:
  - Store the 10 mM stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. When stored at -80°C, the solution is stable for up to 6 months. For storage at -20°C, it is recommended to use the solution within 1 month.<sup>[3]</sup>

## Visualizations

## SK-216 Stock Solution Workflow





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## References

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